

Application Notes and Protocols for the Knoevenagel Condensation of 2,4-Dimethylbenzaldehyde

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Compound of Interest

Compound Name: **2,4-Dimethylbenzaldehyde**

Cat. No.: **B100707**

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed overview and experimental protocols for the Knoevenagel condensation reaction utilizing **2,4-Dimethylbenzaldehyde**. This reaction is a cornerstone of carbon-carbon bond formation in organic synthesis, yielding α,β -unsaturated compounds that are valuable intermediates in the production of fine chemicals, pharmaceuticals, and polymers. The resulting products from the condensation of **2,4-Dimethylbenzaldehyde** with active methylene compounds are of significant interest in medicinal chemistry and materials science.

Introduction

The Knoevenagel condensation is a nucleophilic addition of an active hydrogen compound to a carbonyl group, followed by a dehydration reaction, resulting in the formation of a new carbon-carbon double bond.^{[1][2]} The reaction is typically catalyzed by a weak base.^{[1][3]} In the context of drug development, the products of Knoevenagel condensation have shown a wide range of biological activities, including anticancer properties.^{[4][5]}

This document provides detailed protocols for the Knoevenagel condensation of **2,4-Dimethylbenzaldehyde** with two common active methylene compounds: malononitrile and ethyl cyanoacetate.

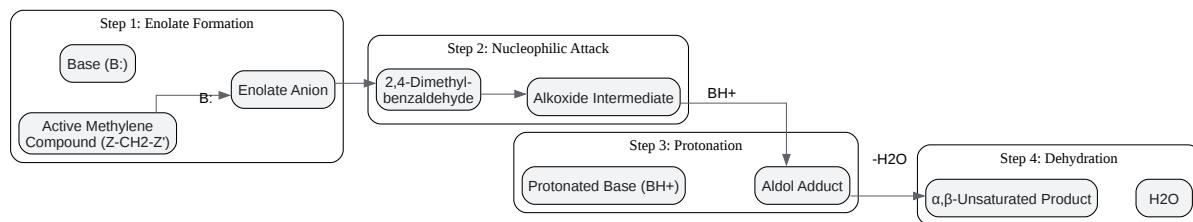
Data Presentation

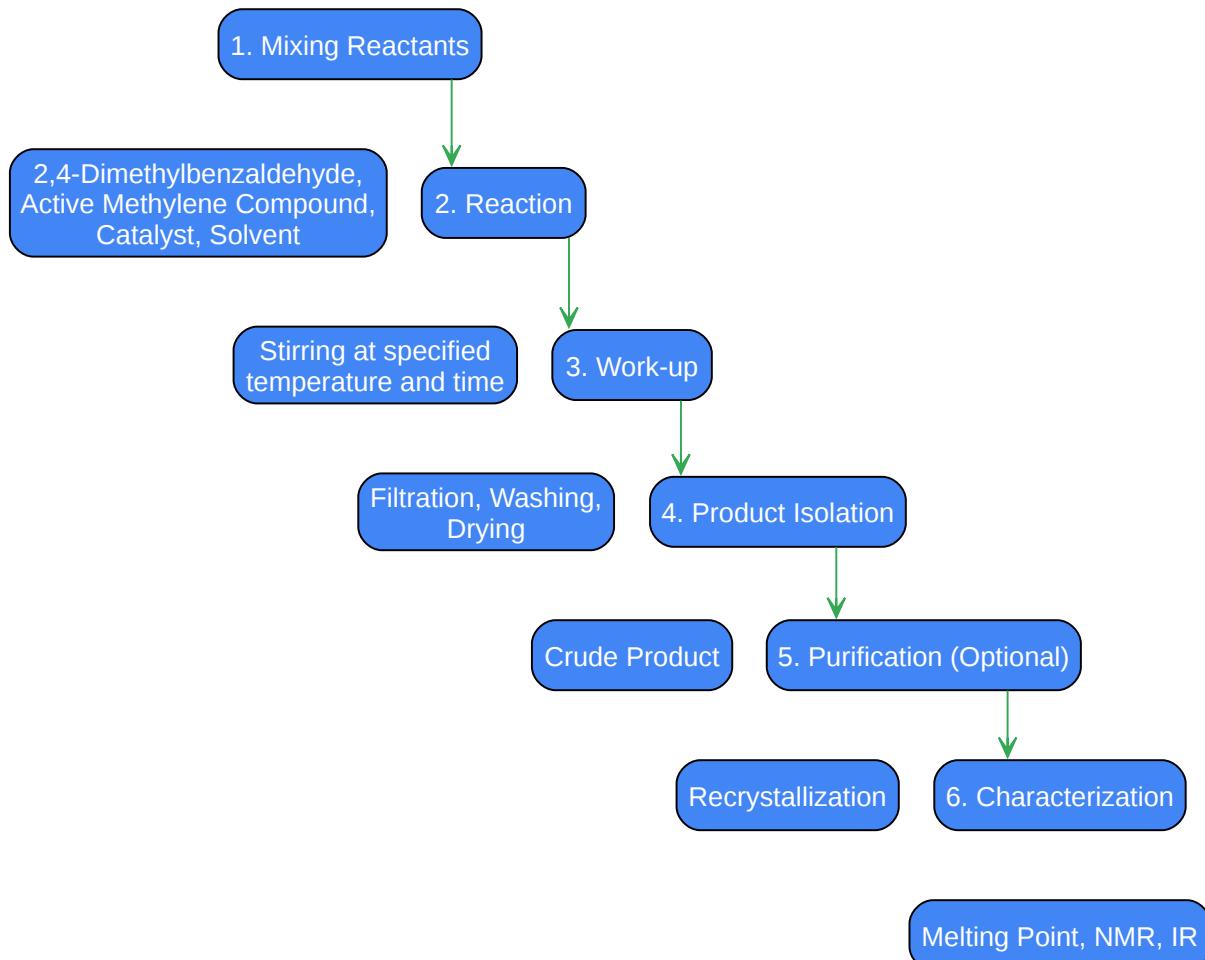
The following table summarizes typical reaction conditions and yields for the Knoevenagel condensation of various substituted benzaldehydes with malononitrile and ethyl cyanoacetate, providing a reference for expected outcomes with **2,4-Dimethylbenzaldehyde**.

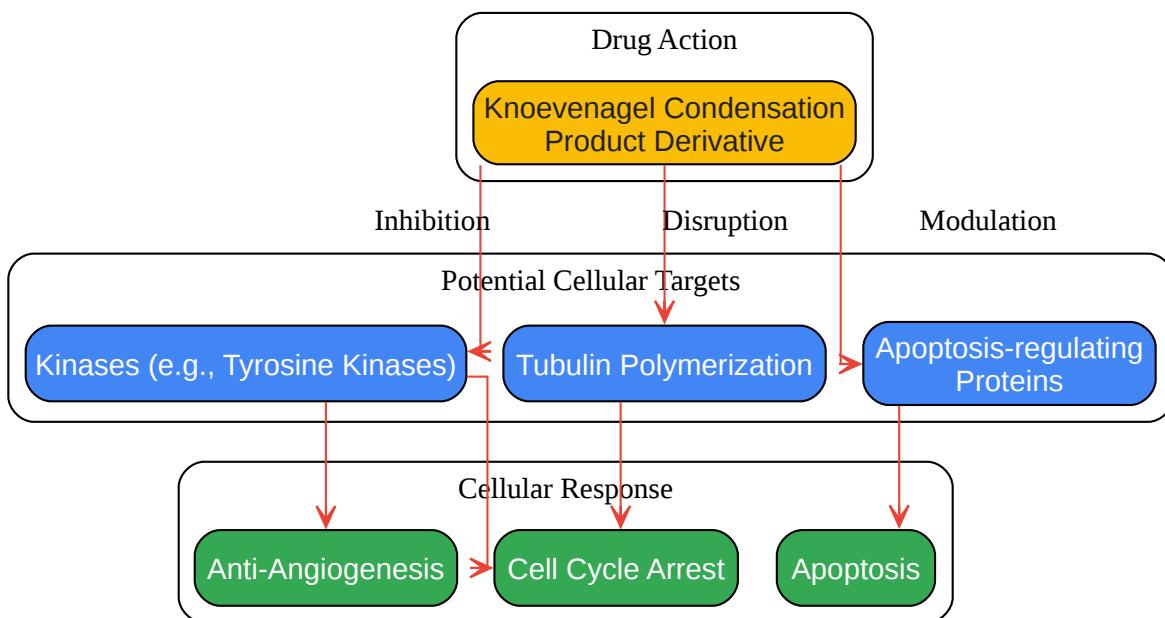
Aldehyde	Active Methylen Compound	Catalyst	Solvent	Time (min)	Yield (%)	Reference
Benzaldehyde	Malononitrile	[MeHMTA] BF4 (15 mol%)	None	2	98	[6]
4-Chlorobenzaldehyde	Malononitrile	GaCl3 (1 mol%)	None	2	96	[7]
4-Methylbenzaldehyde	Malononitrile	Alum (20 mol%)	Water	15	89	[5]
4-Methoxybenzaldehyde	Malononitrile	Alum (20 mol%)	Water	10	96	[5]
Benzaldehyde	Ethyl Cyanoacetate	DBU/Water	Water	30	95	[8]
4-Chlorobenzaldehyde	Ethyl Cyanoacetate	DBU/Water	Water	30	94	[8]
4-Methylbenzaldehyde	Ethyl Cyanoacetate	DBU/Water	Water	30	93	[8]
4-Methoxybenzaldehyde	Ethyl Cyanoacetate	DBU/Water	Water	30	96	[8]

Mandatory Visualizations

Knoevenagel Condensation Mechanism







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References

- 1. epub.uni-regensburg.de [epub.uni-regensburg.de]
- 2. researchgate.net [researchgate.net]
- 3. [Chemicals](http://chemicals.thermofisher.cn) [chemicals.thermofisher.cn]
- 4. [Chemicals](http://chemicals.thermofisher.cn) [chemicals.thermofisher.cn]
- 5. Bot Verification [rasayanjournal.co.in]
- 6. nopr.niscpr.res.in [nopr.niscpr.res.in]
- 7. researchgate.net [researchgate.net]

- 8. asianpubs.org [asianpubs.org]
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